

# Safe Disposal of N-Carbobenzoxy-L-glutamic Acid: A Procedural Guide

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## Compound of Interest

Compound Name: *N*-Carbobenzoxy-L-glutamic acid

Cat. No.: B554400

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the safe disposal of **N-Carbobenzoxy-L-glutamic acid** (also known as Z-L-glutamic acid), a common reagent in peptide synthesis and other organic chemistry applications. Adherence to these guidelines is essential for minimizing risks and meeting regulatory requirements.

## Hazard Profile and Safety Summary

**N-Carbobenzoxy-L-glutamic acid** is classified as harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times when handling this chemical.<sup>[1]</sup>

### Key Physical and Chemical Properties

Property	Value
Molecular Formula	C13H15NO6
Molecular Weight	281.26 g/mol
Appearance	White to off-white crystalline powder
CAS Number	1155-62-0
Hazards	Acute oral toxicity (Category 4), Skin irritation (Category 2), Serious eye irritation (Category 2A), Specific target organ toxicity - single exposure (respiratory tract irritation) (Category 3) <sup>[1]</sup>

## Step-by-Step Disposal Procedure

The primary principle for the disposal of **N-Carbobenzoxy-L-glutamic acid** is to adhere to all federal, state, and local regulations.<sup>[2]</sup> The following steps provide a general framework for its safe disposal:

- Initial Assessment:
  - Determine if the waste is considered hazardous according to your institution's and local environmental protection agency's guidelines. Given its hazard classifications, it is likely to be treated as hazardous waste.
  - Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.
- Waste Collection and Storage:
  - Collect waste **N-Carbobenzoxy-L-glutamic acid**, including any contaminated materials (e.g., filter paper, gloves), in a designated and properly labeled waste container.
  - The container should be made of a compatible material, be in good condition, and have a secure lid.

- Label the container clearly with "Hazardous Waste" and the full chemical name: "**N-Carbobenzoxy-L-glutamic acid**".
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[2][3]
- Disposal Method:
  - The recommended disposal method for this type of chemical waste is typically incineration by a licensed hazardous waste disposal company.
  - Do not dispose of **N-Carbobenzoxy-L-glutamic acid** down the drain or in the regular trash.[4] Discharge into the environment must be avoided.[4]
  - Contact your institution's EHS department or a certified waste disposal contractor to arrange for pickup and proper disposal.
- Decontamination of Empty Containers:
  - Triple rinse the empty container with a suitable solvent (e.g., water, followed by an organic solvent if necessary).
  - Collect the rinsate as hazardous waste and add it to your designated waste container.
  - Once decontaminated, the container can be disposed of as non-hazardous waste, following your institution's guidelines.

## Accidental Spill Response

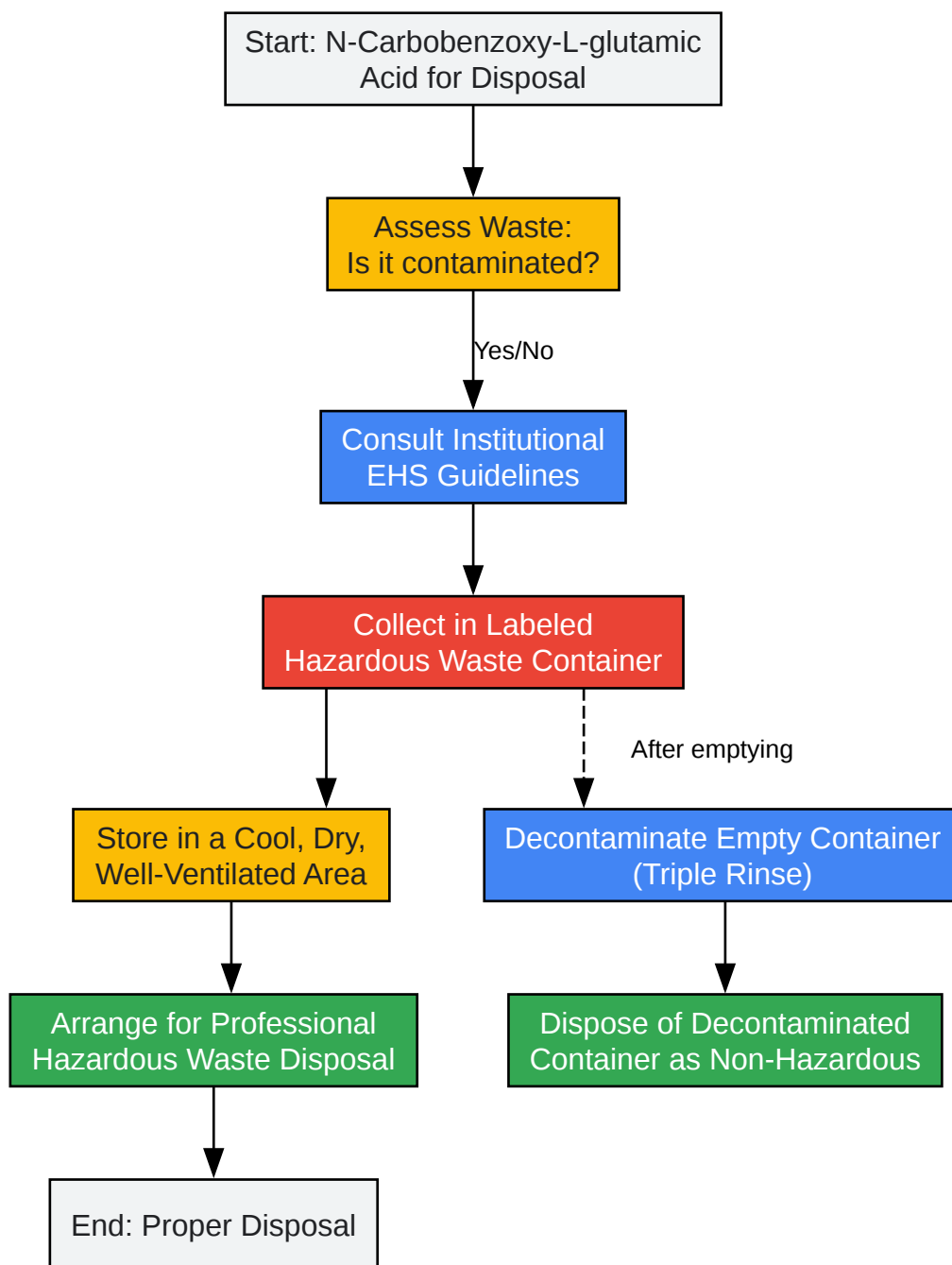
In the event of a spill, the following procedure should be followed:

- Evacuate and Secure the Area: Evacuate non-essential personnel from the immediate spill area.
- Ventilate: Ensure adequate ventilation to avoid inhalation of dust.[1]
- Contain the Spill: Prevent the powder from spreading. Avoid creating dust.[3]

- Clean-up:
  - Wearing appropriate PPE, carefully sweep the solid material into a suitable container for disposal.[\[3\]](#)[\[4\]](#)
  - Use spark-proof tools and explosion-proof equipment if there is a risk of dust explosion.[\[4\]](#)
  - Clean the spill area with a damp cloth or paper towels to remove any remaining residue.
  - Place all contaminated cleaning materials into the hazardous waste container.
- Decontaminate: Wash hands and any affected skin areas thoroughly with soap and water after cleanup.[\[1\]](#)

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-Carbobenzoxy-L-glutamic acid**.



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Caption: Disposal workflow for **N-Carbobenzoxy-L-glutamic acid**.

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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- 2. [spectrumchemical.com](https://spectrumchemical.com) [[spectrumchemical.com](https://spectrumchemical.com)]
- 3. [tcichemicals.com](https://tcichemicals.com) [[tcichemicals.com](https://tcichemicals.com)]
- 4. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
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